

physical and chemical properties of Methyl 5-hydroxypyridine-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 5-hydroxypyridine-2-carboxylate**

Cat. No.: **B1352898**

[Get Quote](#)

An In-depth Technical Guide to **Methyl 5-hydroxypyridine-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 5-hydroxypyridine-2-carboxylate is a phenolic acid naturally occurring in the stems of *Mahonia fortunei*.^{[1][2][3][4]} This molecule has garnered interest within the scientific community for its demonstrated anti-inflammatory properties, specifically its ability to inhibit nitric oxide (NO) production in vitro without inducing cytotoxicity.^{[1][3][4][5]} This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and biological evaluation, and a visualization of its proposed mechanism of action.

Chemical and Physical Properties

The fundamental properties of **Methyl 5-hydroxypyridine-2-carboxylate** are summarized below. This data is crucial for its handling, characterization, and application in experimental settings.

Identifiers and Chemical Structure

Property	Value
IUPAC Name	methyl 5-hydroxypyridine-2-carboxylate ^[6]
Synonyms	Methyl 5-hydroxypicolinate, 5-Hydroxy-pyridine-2-carboxylic acid methyl ester ^{[6][7]}
CAS Number	30766-12-2 ^{[1][2][3][4][6][7]}
Molecular Formula	C ₇ H ₇ NO ₃ ^{[1][3][4][6]}
Molecular Weight	153.14 g/mol ^{[1][3][4][5][6]}
InChI Key	YYAYXDDHGPXWTA-UHFFFAOYSA-N ^[6]
SMILES	COC(=O)C1=NC=C(C=C1)O ^{[1][4][6]}

Physical Properties

Property	Value	Source
Appearance	Off-white to pink solid ^[1]	MedchemExpress
Melting Point	191.5 - 192.5 °C ^[7]	PrepChem
Solubility	DMSO: 50 mg/mL (326.51 mM) ^{[1][3][4]}	MedchemExpress, GlpBio
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 2 years. ^[1]	MedchemExpress

Note: Ultrasonic assistance is recommended for dissolution in DMSO. The hygroscopic nature of DMSO can significantly impact solubility, and using newly opened solvent is advised.^[1]

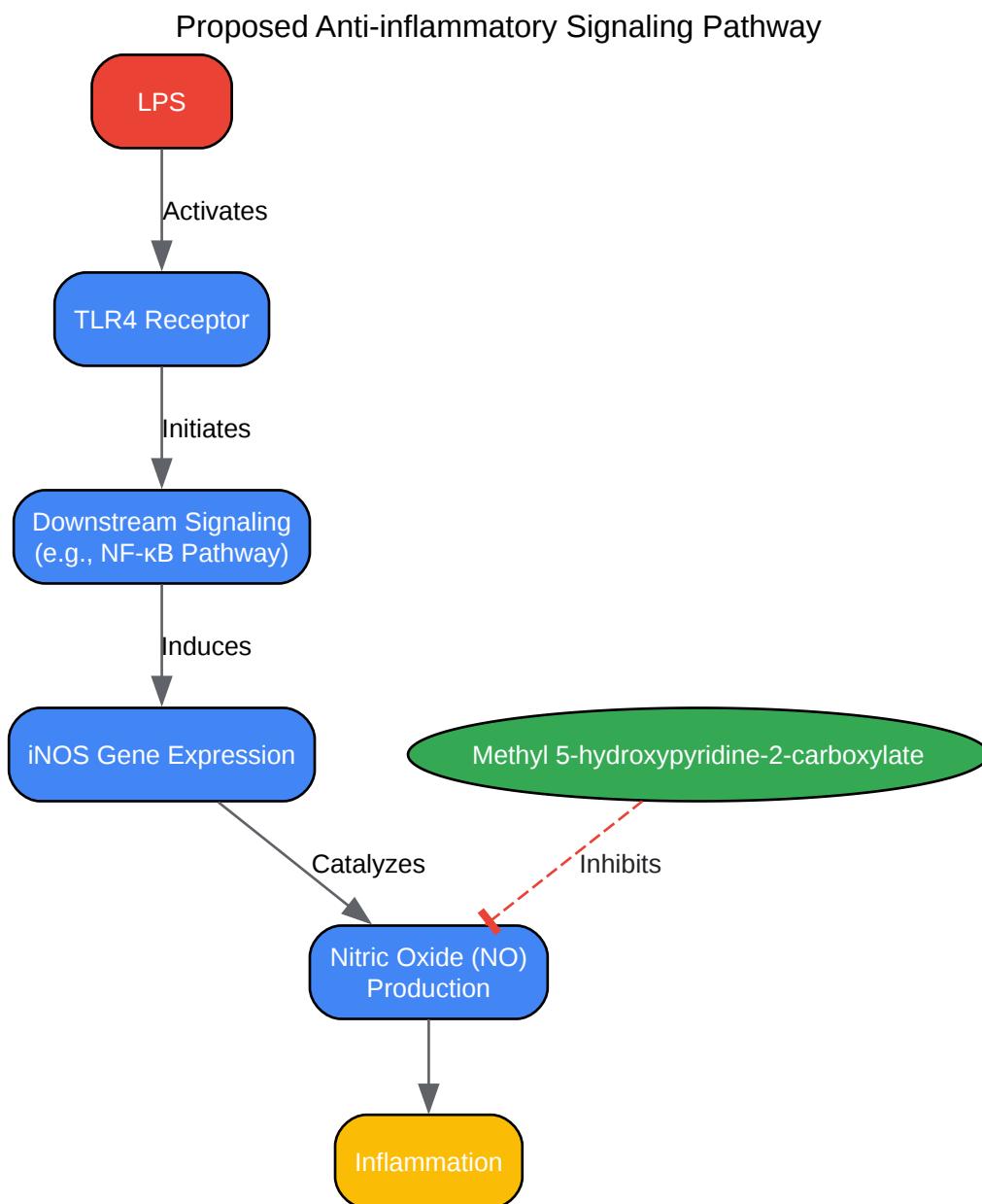
Spectral Data

Analysis	Data
LC-MS	Calculated [M+H] ⁺ m/z = 154.1; Measured [M+H] ⁺ m/z = 154.1 ^[2]

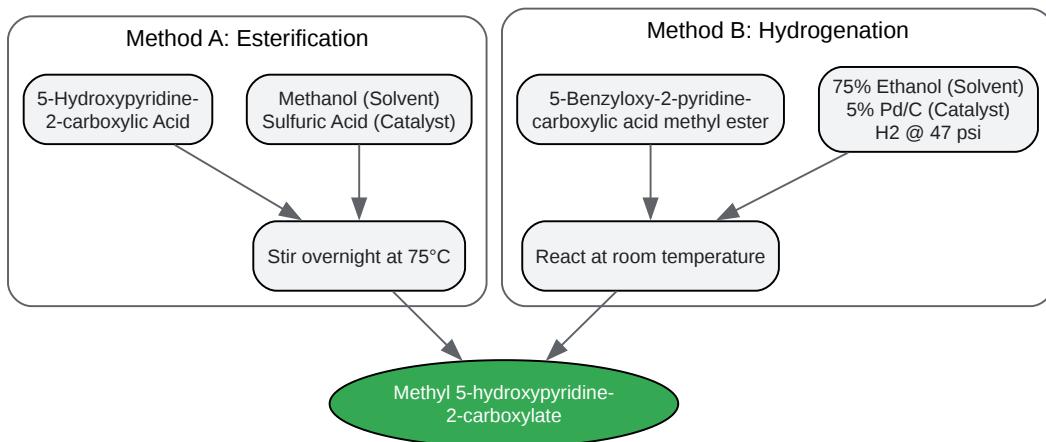
Biological Activity and Mechanism of Action

Methyl 5-hydroxypyridine-2-carboxylate has been identified as an inhibitor of nitric oxide (NO) production. In studies involving lipopolysaccharide (LPS)-stimulated RAW264.7 macrophage and BV2 microglial cell lines, the compound demonstrated significant NO inhibition with IC₅₀ values of 115.67 μM and 118.80 μM, respectively.[1][3][4][5] Importantly, it did not show any cytotoxic effects at concentrations up to 200 μM.[1][3][4][5]

This activity suggests a potential role in modulating inflammatory pathways. LPS is known to activate Toll-like receptor 4 (TLR4), triggering a downstream signaling cascade that results in the expression of inducible nitric oxide synthase (iNOS) and subsequent production of NO, a key inflammatory mediator. The inhibitory action of **Methyl 5-hydroxypyridine-2-carboxylate** likely interferes with this pathway.



Synthesis Workflow of Methyl 5-hydroxypyridine-2-carboxylate

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 5-HYDROXY-PYRIDINE-2-CARBOXYLIC ACID METHYL ESTER | 30766-12-2 [chemicalbook.com]
- 3. glpbio.com [glpbio.com]
- 4. Methyl 5-hydroxypyridine-2-carboxylate | TargetMol [targetmol.com]
- 5. glpbio.com [glpbio.com]

- 6. Methyl 5-hydroxypyridine-2-carboxylate | C7H7NO3 | CID 4715126 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 7. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [physical and chemical properties of Methyl 5-hydroxypyridine-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1352898#physical-and-chemical-properties-of-methyl-5-hydroxypyridine-2-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com